

An In-Depth Technical Guide to the Reactivity and Stability of 2-Iodophenol

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Compound of Interest

Compound Name: 2-Iodophenol

CAS No.: 30587-23-6

Cat. No.: B7767536

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Abstract

2-Iodophenol is a versatile aromatic building block of significant interest to researchers in synthetic chemistry and drug development. Characterized by a hydroxyl group and an iodine atom in an ortho relationship on a benzene ring, its utility stems from the distinct and exploitable reactivity of these functional groups. This technical guide provides an in-depth analysis of the core stability profile and reactivity landscape of **2-iodophenol**. We will explore the factors governing its stability, including thermal and photochemical degradation pathways, and provide field-proven protocols for its safe handling and storage. The guide then delves into the compound's rich reactivity, with a primary focus on palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura and Sonogashira couplings, which are fundamental to the synthesis of complex biaryls and heterocyclic systems like benzofurans. By explaining the causality behind experimental choices and providing detailed, reproducible protocols, this document serves as an essential resource for scientists aiming to effectively leverage **2-iodophenol** in their research endeavors.

Core Physicochemical Properties and Stability Profile

A thorough understanding of a reagent's physical properties and stability is the foundation of its successful application in synthesis and development. **2-Iodophenol** is a solid at room temperature that requires specific handling to ensure its integrity.[\[1\]](#)[\[2\]](#)

Identity and Physical Properties

The fundamental properties of **2-iodophenol** are summarized below. These data are critical for reaction setup, purification, and safety considerations.

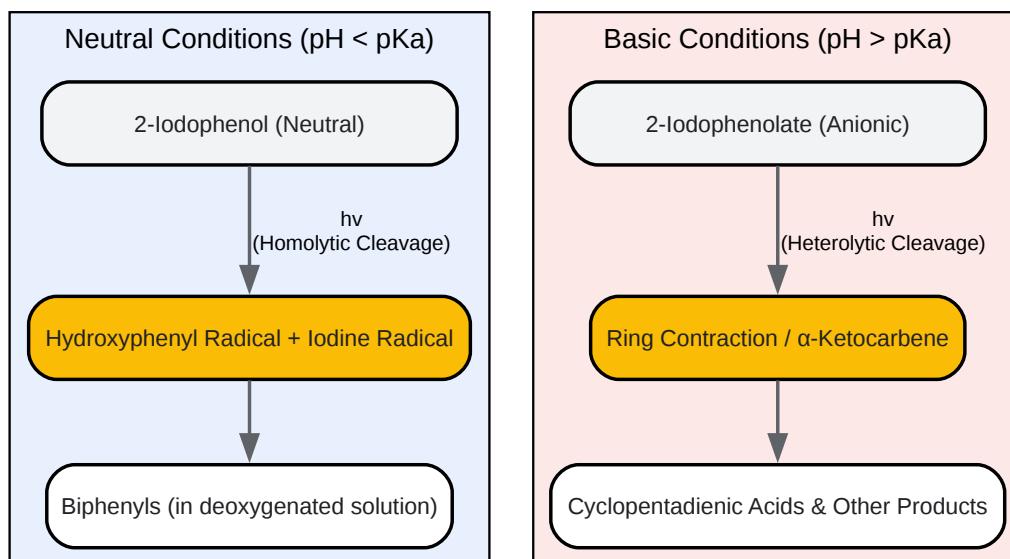
Property	Value	Reference(s)
CAS Number	533-58-4	[1] [2]
Molecular Formula	C ₆ H ₅ IO	[1] [2]
Molecular Weight	220.01 g/mol	[1] [2]
Appearance	White, cream, or yellow to brown crystalline solid/powder. [3] [4] [5]	[3] [4] [5]
Melting Point	37-43 °C (lit.)	[1] [2] [4] [6]
Boiling Point	186-187 °C at 160 mmHg (lit.)	[1] [2] [4]
Density	~1.947 g/mL at 25 °C (lit.)	[2] [4]
pKa	8.51	[1] [3]
Solubility	Sparingly soluble in water; soluble in ethanol, ether, chloroform. [3] [4] [7]	[3] [4] [7]

Intrinsic Stability: Factors Governing Degradation

While generally stable under proper storage, **2-iodophenol** is susceptible to degradation from several environmental factors.[\[3\]](#)[\[4\]](#) The causality behind its instability is rooted in the inherent properties of the phenolic hydroxyl group and the carbon-iodine bond.

- **Thermal Stability:** **2-Iodophenol** is stable at room temperature in closed containers under normal conditions.[8] However, at elevated temperatures, such as in a fire, thermal decomposition can generate irritating and highly toxic gases, including carbon oxides and hydrogen iodide.[8][9]
- **Oxidative Stability:** As a phenol, the compound is susceptible to oxidation. It is incompatible with strong oxidizing agents, which can lead to decomposition.[3][4][7][10] This reactivity is a key reason for storing it away from such substances.
- **Photostability:** This is a critical and nuanced aspect of **2-iodophenol**'s stability. The compound is known to be light-sensitive.[3][7][11] Exposure to light, particularly UV radiation, can induce cleavage of the relatively weak carbon-iodine bond.[11][12] The degradation pathway is highly dependent on the pH of the medium, which dictates whether the compound exists in its neutral (2-IPhOH) or anionic phenolate (2-IPhO⁻) form.
 - In neutral solutions, photolysis primarily leads to the homolytic cleavage of the C-I bond. This generates a hydroxyphenyl radical and an iodine radical, which can subsequently form products like biphenyls in deoxygenated solutions.[12]
 - In basic solutions, the anionic **2-iodophenolate** undergoes more complex heterolytic dehalogenation pathways. These can include ring contraction to form cyclopentadienic acids or the formation of an α -ketocarbene intermediate.[12]

Figure 1: pH-Dependent Photodegradation of 2-Iodophenol



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Caption: pH-Dependent Photodegradation of **2-Iodophenol**.

Handling and Storage Protocol

To ensure the long-term integrity and safety of **2-iodophenol**, a self-validating storage and handling system must be implemented. This protocol is designed to mitigate the risks identified in its stability profile.

- Procurement and Receiving: Upon receipt, inspect the container for a tight seal. Note the date of receipt on the container.
- Storage Environment:
 - Temperature: Store in a cool, dry place at ambient room temperature.[4][6]

- Atmosphere: Keep the container tightly closed to prevent moisture ingress and potential oxidation.[\[8\]](#)[\[9\]](#)
- Light: Store in a dark place or use an amber glass bottle to protect from light.[\[6\]](#)[\[13\]](#) This is a critical step to prevent photodegradation.
- Ventilation: Ensure storage in a well-ventilated area.[\[3\]](#)[\[8\]](#)
- Chemical Segregation: Store away from incompatible substances, particularly strong oxidizing agents.[\[3\]](#)[\[10\]](#)
- Handling:
 - Use with adequate ventilation, such as in a chemical fume hood, to avoid inhalation of dust or vapors.[\[8\]](#)[\[9\]](#)
 - Minimize dust generation during transfer.[\[8\]](#)
 - Wash hands thoroughly after handling.[\[8\]](#)
- Shelf Life: While stable, it is best practice to use older stock first. Some suppliers suggest a shelf life of approximately one year.[\[6\]](#) Periodic quality checks (e.g., melting point, TLC) are recommended for long-term stored material.

The Reactivity Landscape of 2-Iodophenol

The synthetic utility of **2-iodophenol** is primarily derived from the reactivity of the carbon-iodine bond, which is susceptible to a wide range of powerful bond-forming reactions, especially those catalyzed by transition metals.

The Carbon-Iodine Bond: The Epicenter of Reactivity

The C-I bond is the weakest of the carbon-halogen bonds, making it an excellent leaving group in catalytic cycles. This high reactivity allows reactions involving **2-iodophenol** to proceed under milder conditions compared to its bromo- or chloro-analogs. This property is the cornerstone of its use in modern organic synthesis.

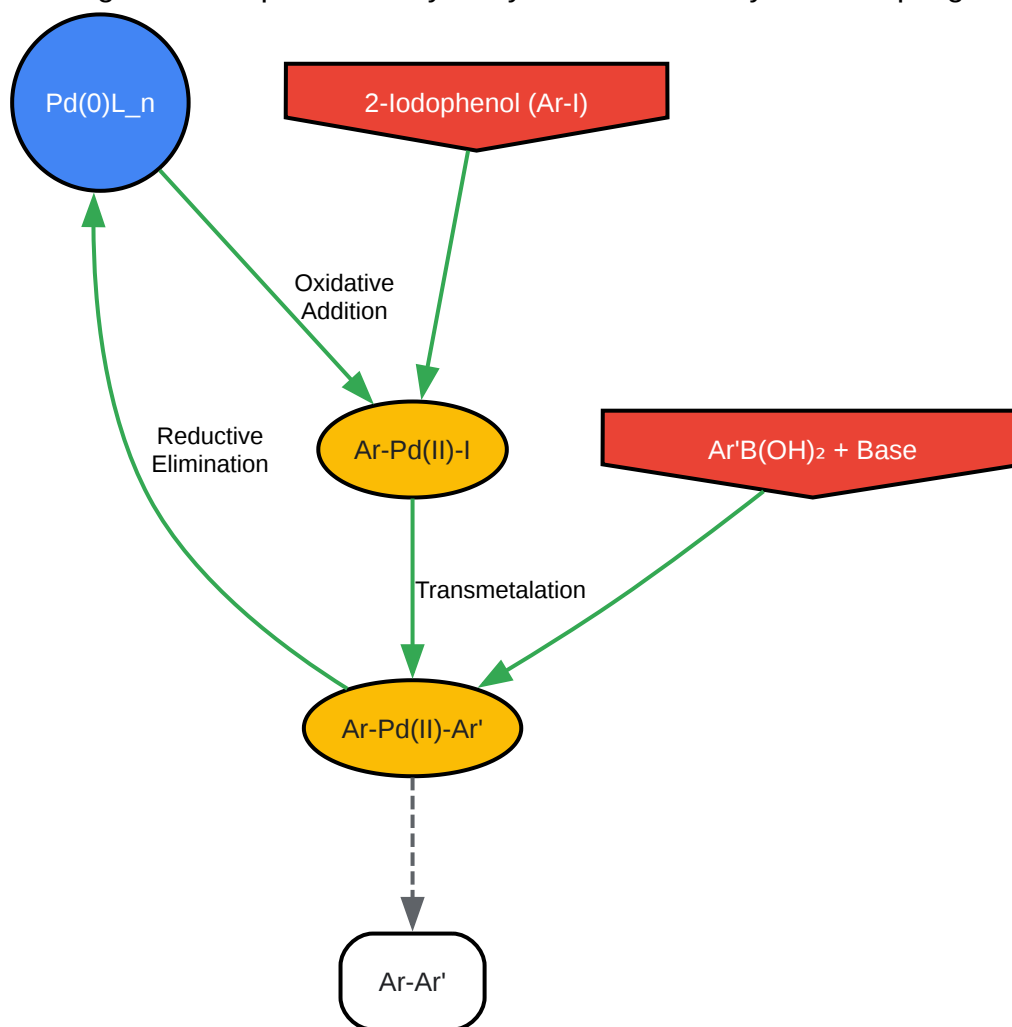
Palladium-Catalyzed Cross-Coupling Reactions: A Synthetic Workhorse

Palladium catalysis has revolutionized the synthesis of complex organic molecules, and **2-iodophenol** is an ideal substrate for these transformations.

The Suzuki-Miyaura reaction is a robust method for forming C(sp²)-C(sp²) bonds, enabling the synthesis of biaryl compounds which are prevalent in pharmaceuticals.[\[14\]](#)

- **Mechanism & Causality:** The reaction involves a catalytic cycle where a Pd(0) species undergoes oxidative addition into the C-I bond of **2-iodophenol**. This is followed by transmetalation with a boronic acid derivative (in the presence of a base) and subsequent reductive elimination to yield the biaryl product and regenerate the Pd(0) catalyst.[\[14\]](#)[\[15\]](#)
The use of heterogeneous catalysts like Palladium on Carbon (Pd/C) in aqueous media represents an environmentally conscious and practical approach, simplifying product purification.[\[14\]](#)[\[16\]](#)

Figure 2: Simplified Catalytic Cycle of Suzuki-Miyaura Coupling

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Caption: Simplified Catalytic Cycle of Suzuki-Miyaura Coupling.

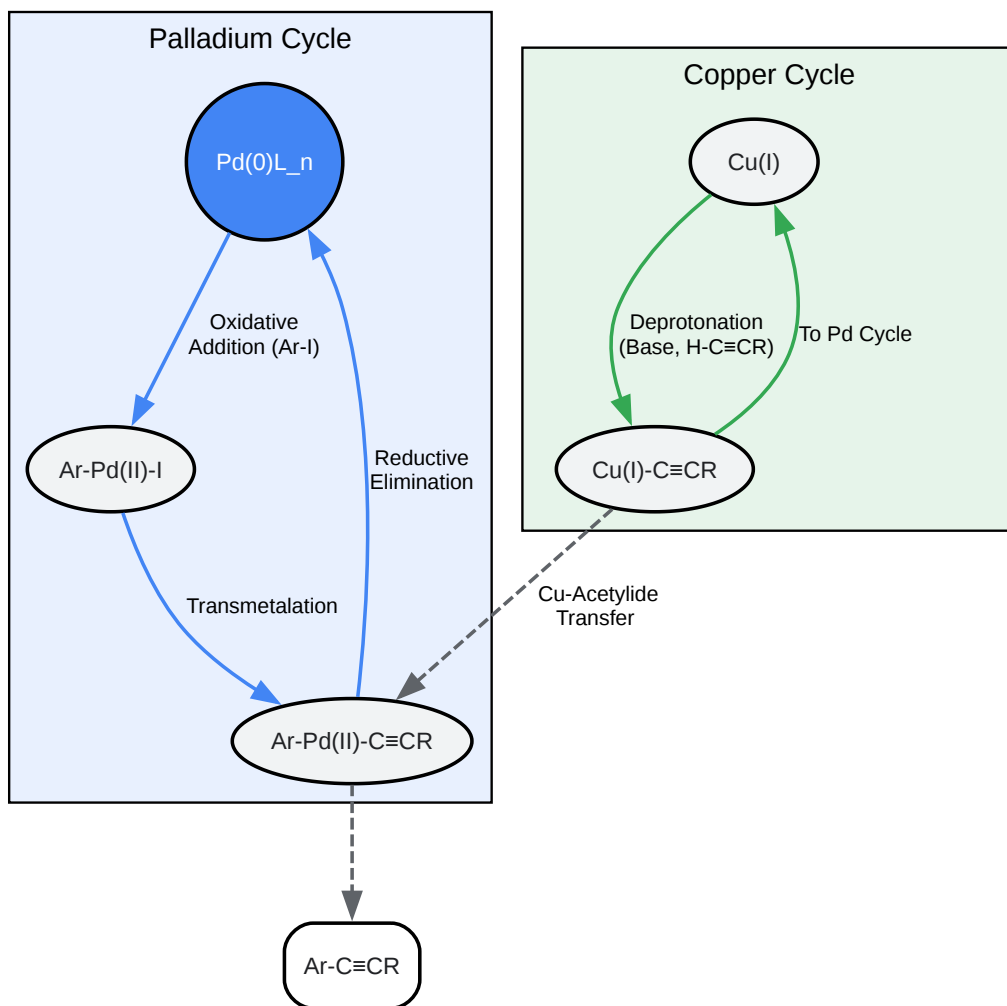
- Experimental Protocol: Synthesis of 2-Hydroxybiphenyl[14]
 - Reagents: To a reaction flask, add **2-iodophenol** (1.0 mmol), phenylboronic acid (1.2 mmol), and potassium carbonate (K_2CO_3 , 3.0 mmol).
 - Catalyst & Solvent: Add 10% Palladium on Carbon (Pd/C, 0.3 mol%) and water (5 mL).

- Reaction: Stir the mixture vigorously at room temperature for 12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Workup: Upon completion, filter the reaction mixture through a pad of celite to remove the Pd/C catalyst. Wash the celite pad with ethyl acetate.
- Extraction: Acidify the aqueous filtrate with 1M HCl and extract with ethyl acetate (3 x 15 mL).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure. Purify the crude product by column chromatography to yield 2-hydroxybiphenyl.
- Field Insight: While highly effective, the Suzuki coupling of **2-iodophenol** can sometimes give lower yields compared to its 3- and 4-iodo isomers.^[14] This is often attributed to potential steric hindrance from the ortho-hydroxyl group or competitive coordination of the phenolic oxygen to the palladium center, which can influence the kinetics of the catalytic cycle.

The Sonogashira coupling is the premier method for forming C(sp²)-C(sp) bonds between aryl halides and terminal alkynes.^[17] For **2-iodophenol**, this reaction is not just a coupling method but a powerful strategy for the synthesis of benzofurans via a tandem coupling/cyclization sequence.^{[18][19]}

- Mechanism & Causality: The reaction employs a dual catalytic system. A palladium catalyst facilitates the main cross-coupling cycle (similar to Suzuki), while a copper(I) co-catalyst activates the alkyne by forming a copper-acetylide intermediate.^[17] This intermediate then undergoes transmetalation with the Pd(II)-aryl complex. The presence of a base is crucial for deprotonating the terminal alkyne. The genius of using **2-iodophenol** is that the resulting 2-alkynylphenol product is perfectly primed for a subsequent intramolecular cyclization (hydroalkoxylation) to form a five-membered benzofuran ring, often achievable in the same pot.^[18]

Figure 3: Simplified Catalytic Cycle of Sonogashira Coupling



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Caption: Simplified Catalytic Cycle of Sonogashira Coupling.

- Experimental Protocol: Tandem Synthesis of 2-Phenylbenzofuran[7]

- **Reaction Setup:** In an oven-dried flask under an inert atmosphere (e.g., Nitrogen or Argon), dissolve **2-iodophenol** (1.0 mmol) and phenylacetylene (1.1 mmol) in a suitable solvent like triethylamine (TEA) or a mixture of DMF and a base.
- **Catalysts:** Add the palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$, 2-5 mol%) and the copper co-catalyst (Copper(I) Iodide, CuI , 3-10 mol%).
- **Reaction:** Heat the mixture to a temperature between 60-100 °C. The initial coupling is typically rapid. The subsequent cyclization to the benzofuran may require extended heating. Monitor by TLC or GC-MS.
- **Workup:** After cooling, dilute the reaction mixture with a solvent like ethyl acetate and wash with saturated aqueous ammonium chloride (to remove copper salts) and brine.
- **Purification:** Dry the organic layer over Na_2SO_4 , filter, and concentrate. Purify the crude product via column chromatography on silica gel to obtain 2-phenylbenzofuran.

Other Notable Transformations

Beyond the two major coupling reactions, **2-iodophenol** is a substrate for other advanced synthetic methods, particularly for constructing diverse heterocyclic cores.

- **Ullmann and Goldberg Couplings:** These copper-catalyzed reactions are classic methods for forming C-O and C-N bonds, respectively. They have been applied in intramolecular settings with **2-iodophenol** derivatives to synthesize important heterocycles like dibenzofurans and 3,4-dihydro-2H-1,4-benzoxazines.^[20]
- **Heck and Carbonylative Cyclizations:** Palladium-catalyzed intramolecular Heck reactions of O-allyl-**2-iodophenols** can construct dihydrobenzofuran skeletons.^[21] Furthermore, carbonylative cyclizations, where carbon monoxide is incorporated, provide access to furanone-fused systems.^[7]

Safety and Hazard Management

As a hazardous chemical, strict adherence to safety protocols is mandatory when working with **2-iodophenol**.

GHS Hazard Classification

Hazard Class	Category	Statement	Reference(s)
Acute Toxicity (Oral, Dermal, Inhalation)	4	H302, H312, H332: Harmful if swallowed, in contact with skin, or if inhaled.	[2] [9] [22]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.	[2] [9] [22]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.	[2] [9] [22]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.	[2] [9] [22]

Exposure Control and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle **2-iodophenol** in a well-ventilated area, preferably inside a certified chemical fume hood.[\[9\]](#)
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[10\]](#)
 - Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.[\[9\]](#)
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.[\[10\]](#)
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter (e.g., N95).[\[8\]](#)[\[10\]](#)

First Aid and Emergency Procedures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[9\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Consult a physician.[\[9\]](#)[\[10\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical aid. [\[9\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[9\]](#)

Conclusion: A Senior Scientist's Perspective

2-Iodophenol is more than just a simple halophenol; it is a strategic linchpin for the construction of complex molecular architectures. Its stability profile, while requiring careful management of light and oxidizing agents, is predictable and manageable with standard laboratory protocols. The true power of this reagent lies in the lability of its carbon-iodine bond, which serves as a versatile handle for a suite of high-yield, palladium-catalyzed cross-coupling reactions. For the medicinal chemist, it is a gateway to biaryl scaffolds and benzofuran cores. For the materials scientist, it offers a route to conjugated systems. Mastering the reactivity and handling of **2-iodophenol** is a valuable skill, enabling researchers to efficiently translate simple starting materials into high-value, functional molecules.

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